

Enteromycin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enteromycin*

Cat. No.: *B14764351*

[Get Quote](#)

An in-depth exploration of the chemical structure, properties, and biological activity of the antibiotic **enteromycin**.

This technical guide provides a comprehensive overview of **enteromycin**, a nitro-containing antibiotic produced by *Streptomyces* species. It is intended for researchers, scientists, and drug development professionals interested in the chemical and biological characteristics of this compound. This document details its chemical structure, summarizes its physicochemical and biological properties in tabular format, outlines key experimental protocols, and visualizes its biosynthetic and proposed mechanism of action pathways.

Chemical Structure and Identification

Enteromycin is a unique natural product featuring an aci-nitro group, a structural motif that is key to its biological activity.

Molecular Structure:

Figure 1: Chemical structure of **Enteromycin**.

Physicochemical and Biological Properties

The key chemical and biological properties of **enteromycin** are summarized below.

Table 1: Physicochemical Properties of **Enteromycin**

Property	Value	Reference
Molecular Formula	C ₆ H ₈ N ₂ O ₅	[1]
Molecular Weight	188.14 g/mol	[1]
IUPAC Name	2-[[<i>(E)</i> -2-carboxyethenyl]amino]- <i>N</i> -methoxy-2-oxoethanimine oxide	[1]
CAS Number	3552-16-7	[1]
Appearance	Light yellow acicular crystals	[2]
pKa	4.3	[3]
UV Maxima (in Methanol)	230, 275, 298 nm	[3]
Solubility	Sparingly soluble in water and other solvents.	[3]
Stability	Unstable to heat, acid, and alkali.	[3]

Table 2: Antibacterial Spectrum of **Enteromycin** (Qualitative)

Bacterial Type	Activity	Reference
Gram-positive bacteria	Active	[2]
Gram-negative bacteria	Active	[2]

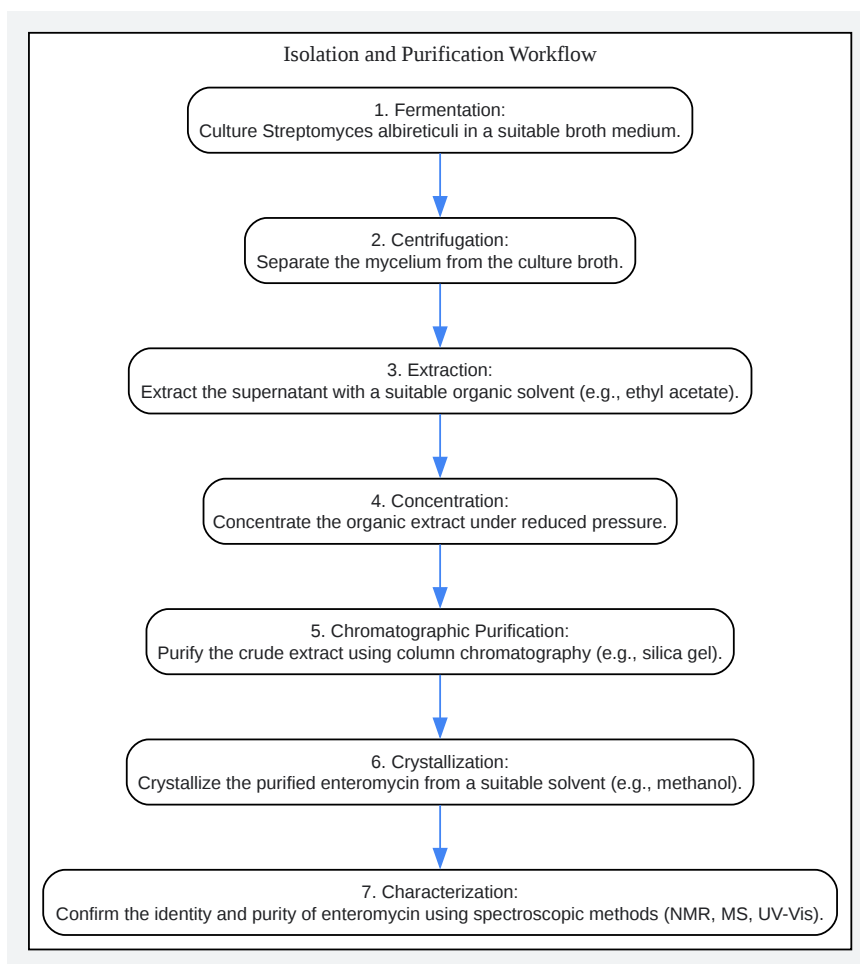
Note: Specific Minimum Inhibitory Concentration (MIC) values for **enteromycin** against a range of bacteria are not readily available in the reviewed literature. The antibacterial activity is noted as a general property.

Experimental Protocols

This section outlines the general methodologies for key experiments related to the study of **enteromycin**.

Isolation and Purification of Enteromycin from Streptomyces

The following is a generalized protocol for the isolation and purification of **enteromycin** from a culture of a producing Streptomyces strain, such as Streptomyces albireticuli.[2]



[Click to download full resolution via product page](#)

Figure 2: General workflow for the isolation and purification of **enteromycin**.

Determination of Minimum Inhibitory Concentration (MIC)

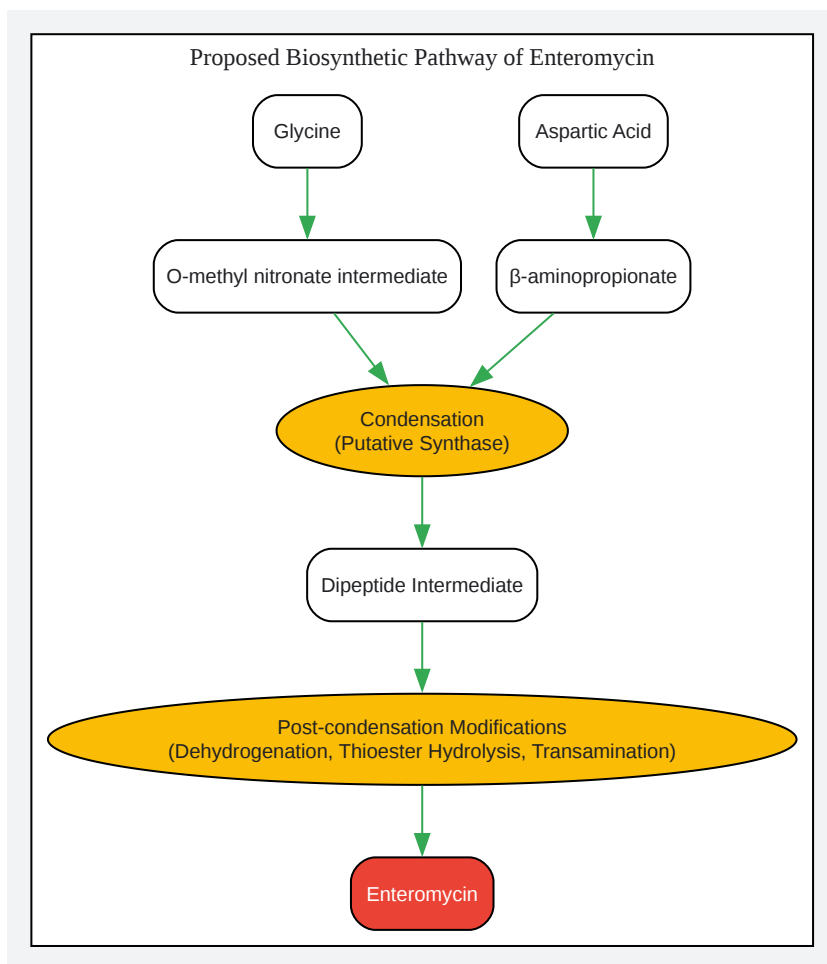
The broth microdilution method is a standard procedure to determine the MIC of an antibiotic against a specific bacterium.

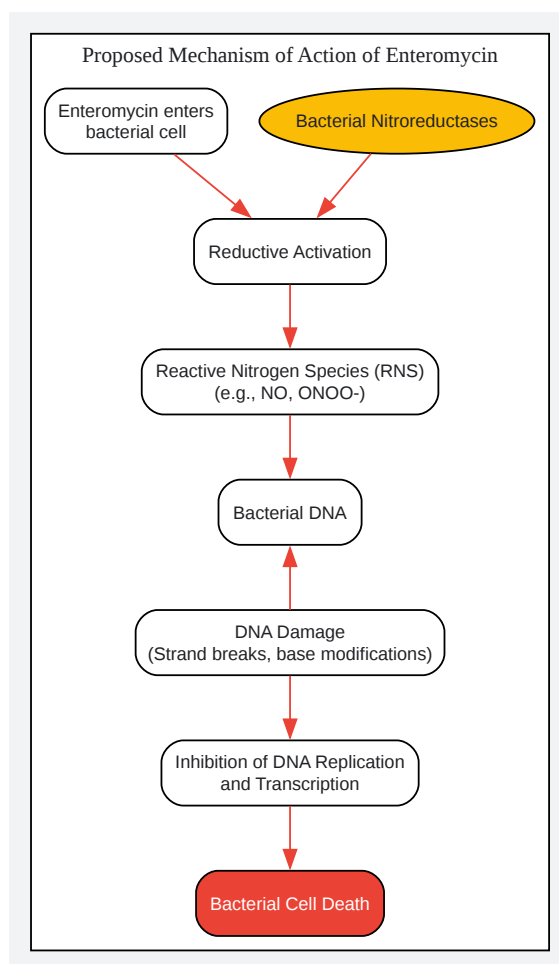
Protocol:

- Prepare a stock solution of **enteromycin** in a suitable solvent.
- Perform serial two-fold dilutions of the **enteromycin** stock solution in a 96-well microtiter plate containing Mueller-Hinton broth (or another appropriate growth medium).
- Prepare a standardized bacterial inoculum (approximately 5×10^5 CFU/mL).
- Inoculate each well of the microtiter plate with the bacterial suspension. Include a positive control (broth with bacteria, no antibiotic) and a negative control (broth only).
- Incubate the plate at the optimal temperature for the test bacterium (e.g., 37°C) for 18-24 hours.
- Determine the MIC by visual inspection. The MIC is the lowest concentration of **enteromycin** that completely inhibits visible bacterial growth.

Biosynthetic Pathway

The biosynthesis of **enteromycin** in *Streptomyces* is thought to involve the condensation of precursors derived from glycine and aspartic acid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isolation and purification of enterocin E-760 with broad antimicrobial activity against gram-positive and gram-negative bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. New Streptomyces-Derived Antibacterial Compounds Targeting Gram-Positive Bacteria: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Enteromycin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14764351#enteromycin-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com